

Proper Disposal of ARV-771: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Arv-771

Cat. No.: B15604412

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Ensuring laboratory safety and environmental protection is paramount when handling and disposing of potent, research-grade compounds like **ARV-771**. This document provides essential guidance for researchers, scientists, and drug development professionals on the proper disposal procedures for **ARV-771**, a PROTAC (Proteolysis Targeting Chimera) BET degrader. Adherence to these protocols is critical for minimizing risks and ensuring compliance with institutional and regulatory standards.

Summary of Key Safety and Handling Data

ARV-771 should be handled as a potentially hazardous material.^[1] The following table summarizes key quantitative data for **ARV-771**, which is essential for safe handling and disposal considerations.

Parameter	Value	Source
Chemical Name	(2S,4R)-1-((S)-2-(tert-butyl)-15-((S)-4-(4-chlorophenyl)-2,3,9-trimethyl-6H-thieno[3,2-f][1][2][3]triazolo[4,3-a][2][3]diazepin-6-yl)-4,14-dioxo-6,10-dioxo-3,13-diazapentadecanoyl)-4-hydroxy-N-((S)-1-(4-(4-methylthiazol-5-yl)phenyl)ethyl)pyrrolidine-2-carboxamide	[1]
CAS Number	1949837-12-0	[1][4][5]
Molecular Formula	C49H60ClN9O7S2	[1][4][5]
Molecular Weight	986.6 g/mol	[1]
Purity	≥95%	[1]
Appearance	Crystalline solid	[1]
Storage	-20°C	[1][5]
Stability	≥4 years at -20°C	[1]
Solubility	Ethanol: ~10 mg/mL DMSO: ~15 mg/mL Dimethyl formamide (DMF): ~20 mg/mL	[1]

Experimental Protocol: Step-by-Step Disposal Procedure

The proper disposal of **ARV-771** is a controlled procedure, not an experiment. The following protocol outlines the necessary steps for safely managing **ARV-771** waste.

Step 1: Personal Protective Equipment (PPE) Before handling **ARV-771**, it is mandatory to wear appropriate personal protective equipment, including:

- Safety glasses or goggles
- Chemical-resistant gloves
- A lab coat

Step 2: Waste Segregation Proper segregation of chemical waste is crucial to prevent accidental reactions.

- Solid Waste: Collect unused or waste **ARV-771** powder in a clearly labeled, sealed container designated for chemical waste.
- Liquid Waste: Solutions containing **ARV-771** should be collected in a separate, labeled, and sealed waste container. Do not mix with incompatible waste streams.
- Contaminated Materials: All materials that have come into contact with **ARV-771**, such as pipette tips, tubes, and gloves, must be considered contaminated and disposed of as chemical waste.

Step 3: Spill Management In the event of a spill, immediate action is necessary to prevent exposure and environmental contamination.

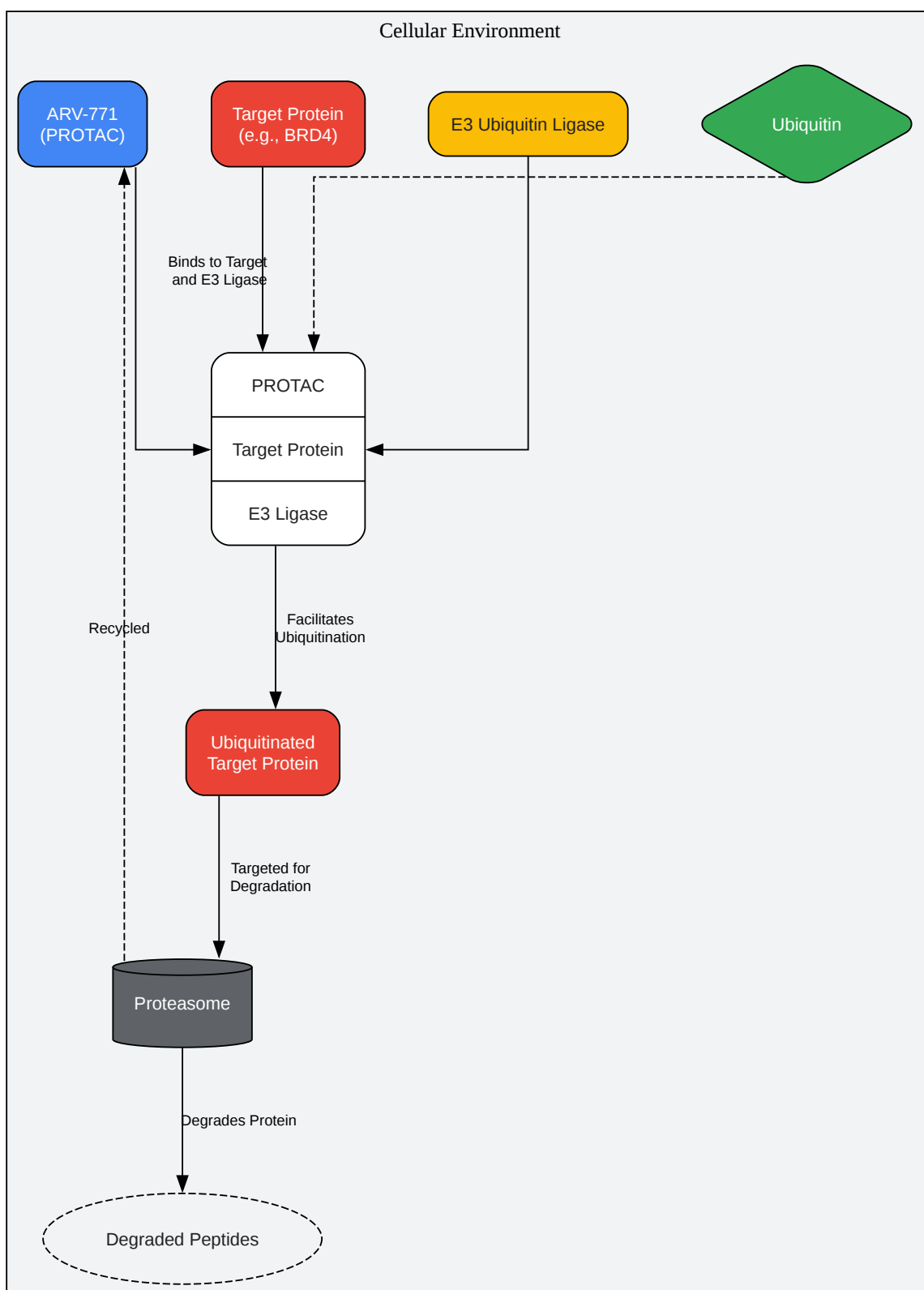
- Containment: Prevent further leakage or spreading of the spilled material.
- Cleanup (Liquid Spill): Absorb the spill with a non-combustible absorbent material like vermiculite, sand, or earth.
- Cleanup (Solid Spill): Carefully sweep or scoop the material to avoid generating dust.
- Collection: Collect all spill cleanup materials into a designated, sealed container for hazardous waste.
- Decontamination: Decontaminate the spill area with a suitable solvent (e.g., alcohol) and then wash the area thoroughly.

Step 4: Final Disposal

- All waste containing **ARV-771** must be disposed of through an approved hazardous waste disposal program.^[2]
- Never dispose of **ARV-771** down the drain or in the regular trash.^[6]
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) office for specific guidance and to arrange for waste pickup.

Mechanism of Action: PROTAC-Mediated Protein Degradation

ARV-771 is a PROTAC that functions by hijacking the cell's natural waste disposal system, the ubiquitin-proteasome system, to degrade target proteins.^{[3][7]} The following diagram illustrates this process.

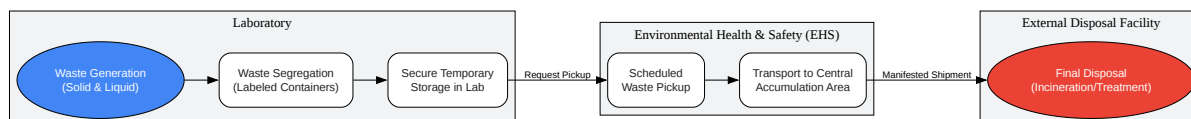


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Caption: Mechanism of **ARV-771** as a PROTAC.

Experimental Workflow: Disposal Logistics

The logistical workflow for the disposal of **ARV-771** involves several key stages, from initial waste generation to final disposal, all coordinated through the institution's EHS department.



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Caption: **ARV-771** Disposal Workflow.

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- To cite this document: BenchChem. [Proper Disposal of ARV-771: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15604412#arv-771-proper-disposal-procedures\]](https://www.benchchem.com/product/b15604412#arv-771-proper-disposal-procedures)

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